

# An In-depth Technical Guide to 4-Mercaptobenzenesulfonic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: **4-Mercaptobenzenesulfonic acid**

Cat. No.: **B1202543**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural features of **4-Mercaptobenzenesulfonic acid**. The information is curated for professionals in research and development, with a focus on data-driven insights and practical experimental guidance.

## Chemical Identity and Physical Properties

**4-Mercaptobenzenesulfonic acid**, also known as 4-sulfidobenzenosulfonic acid, is an aromatic organic compound containing both a sulfonic acid and a thiol functional group.<sup>[1]</sup> These functional groups impart distinct chemical characteristics to the molecule, making it a subject of interest in various chemical and pharmaceutical applications.

Table 1: General and Physical Properties of **4-Mercaptobenzenesulfonic Acid**

Property	Value	Source(s)
IUPAC Name	4-sulfanylbenzenesulfonic acid	<a href="#">[1]</a>
CAS Number	7134-41-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>3</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	190.24 g/mol	<a href="#">[2]</a>
Appearance	Solid (Physical form)	<a href="#">[2]</a>
Melting Point	251-253 °C	
Boiling Point	Decomposes before boiling (Predicted)	
Solubility	Soluble in water and polar organic solvents like ethanol. Insoluble in nonpolar solvents.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
pKa (Sulfonic Acid Group)	< 0 (Estimated based on benzenesulfonic acid, pKa ≈ -2.8 to 0.7)	<a href="#">[7]</a>
pKa (Thiol Group)	~6-7 (Estimated based on thiophenol, pKa ≈ 6.6)	<a href="#">[1]</a>

## Chemical Structure

The structure of **4-Mercaptobenzenesulfonic acid** is characterized by a benzene ring substituted with a sulfonic acid group (-SO<sub>3</sub>H) and a thiol group (-SH) at the para position (positions 1 and 4).

Table 2: Structural Identifiers for **4-Mercaptobenzenesulfonic Acid**

Identifier	Representation	Source(s)
SMILES	<chem>C1=CC(=CC=C1S)S(=O)(=O)O</chem>	<a href="#">[1]</a>
InChI	<chem>InChI=1S/C6H6O3S2/c7-11(8,9)6-3-1-5(10)2-4-6/h1-4,10H,(H,7,8,9)</chem>	<a href="#">[1]</a>
InChIKey	<chem>ULBNVDPBWRTOPN-UHFFFAOYSA-N</chem>	<a href="#">[1]</a>

Below is a 2D representation of the chemical structure of **4-Mercaptobenzenesulfonic acid**.

Caption: 2D Structure of **4-Mercaptobenzenesulfonic Acid**

## Experimental Protocols

### Synthesis of 4-Mercaptobenzenesulfonic Acid

A common synthetic route to **4-Mercaptobenzenesulfonic acid** involves the reduction of 4-chlorobenzenesulfonyl chloride. This multi-step process is outlined below.

Workflow for the Synthesis of **4-Mercaptobenzenesulfonic Acid**



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Caption: Synthesis workflow from Chlorobenzene.

Step 1: Synthesis of 4-Chlorobenzenesulfonyl Chloride

This intermediate can be synthesized by the reaction of chlorobenzene with an excess of chlorosulfonic acid.[\[1\]](#)

- Materials: Chlorobenzene, Chlorosulfonic acid.

- Procedure: Slowly add chlorobenzene to a stirred, cooled solution of excess chlorosulfonic acid. The reaction is typically carried out at a controlled temperature to prevent side reactions. After the addition is complete, the reaction mixture is stirred for a specified period. The product is then isolated by carefully pouring the reaction mixture onto crushed ice, followed by filtration and washing of the precipitated solid.

### Step 2: Reduction of 4-Chlorobenzenesulfonyl Chloride to **4-Mercaptobenzenesulfonic Acid**

The sulfonyl chloride is then reduced to the corresponding thiol. A common reducing agent for this transformation is zinc dust in an acidic medium.

- Materials: 4-Chlorobenzenesulfonyl chloride, Zinc dust, Sulfuric acid.
- Procedure: A suspension of 4-chlorobenzenesulfonyl chloride in a suitable solvent (e.g., aqueous ethanol) is treated with zinc dust. Dilute sulfuric acid is then added portion-wise while maintaining a controlled temperature. The reaction is monitored until the starting material is consumed.

## Purification by Recrystallization

The crude **4-Mercaptobenzenesulfonic acid** can be purified by recrystallization. The choice of solvent is critical for effective purification. Given its polar nature, water or aqueous alcohol mixtures are potential recrystallization solvents.

- General Procedure:
  - Dissolve the crude solid in a minimum amount of hot solvent.
  - If colored impurities are present, treat the hot solution with a small amount of activated carbon and filter hot through a fluted filter paper.
  - Allow the filtrate to cool slowly to room temperature to induce crystallization.
  - Complete the crystallization by cooling in an ice bath.
  - Collect the purified crystals by vacuum filtration and wash with a small amount of cold solvent.

- Dry the crystals under vacuum.

## Analytical Characterization

The purity and identity of the synthesized **4-Mercaptobenzenesulfonic acid** can be confirmed using various analytical techniques.

Table 3: Analytical Methods for Characterization

Technique	Expected Observations
Melting Point	A sharp melting point close to the literature value indicates high purity.
<sup>1</sup> H NMR	The spectrum should show characteristic peaks for the aromatic protons, with splitting patterns corresponding to a 1,4-disubstituted benzene ring, and a peak for the thiol proton.
<sup>13</sup> C NMR	The spectrum should display the expected number of signals for the aromatic carbons, with chemical shifts influenced by the electron-withdrawing sulfonic acid group and the electron-donating thiol group.
FT-IR	The spectrum should exhibit characteristic absorption bands for the O-H stretch of the sulfonic acid, S=O stretches, S-O stretch, and the S-H stretch of the thiol group.
Mass Spectrometry	The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound.

## Spectral Data (Predicted and from Related Compounds)

While experimental spectra for **4-Mercaptobenzenesulfonic acid** are not readily available in public databases, the expected spectral characteristics can be inferred from data on similar

compounds.

Table 4: Predicted/Related Spectral Data

Technique	Region/Chemical Shift (ppm)	Assignment
$^1\text{H}$ NMR	~7.2-7.8	Aromatic protons (two doublets)
~3.4	Thiol proton (-SH)	
~12-13	Sulfonic acid proton (-SO <sub>3</sub> H) (often broad and may exchange with solvent)	
$^{13}\text{C}$ NMR	~125-145	Aromatic carbons
FT-IR (cm <sup>-1</sup> )	~3400-3500 (broad)	O-H stretch (sulfonic acid)
~2550-2600 (weak)	S-H stretch (thiol)	
~1250-1120 and ~1080-1010	S=O and S-O stretches (sulfonic acid)	

## Safety and Handling

**4-Mercaptobenzenesulfonic acid** should be handled with appropriate safety precautions in a well-ventilated fume hood. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and disposal.

- Hazard Statements: May be harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation.[2]
- Precautionary Statements: Wear protective gloves, protective clothing, and eye/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray.[2]

This guide provides a foundational understanding of the chemical properties, structure, and handling of **4-Mercaptobenzenesulfonic acid**. For specific applications, further research and experimental validation are recommended.

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